

# Thallium(I) Carbonate: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Thallium carbonate

Cat. No.: B3433446

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CAS Number: 6533-73-9

This technical guide provides an in-depth overview of thallium(I) carbonate ( $\text{TL}_2\text{CO}_3$ ), a highly toxic inorganic compound. It is intended for researchers, scientists, and drug development professionals who require detailed information on its properties, synthesis, and handling. This document summarizes key data in structured tables, outlines a detailed experimental protocol for a characteristic reaction, and includes a mandatory visualization of the experimental workflow.

## Core Properties and Data

Thallium(I) carbonate, also known as thallos carbonate, is a white, crystalline solid.<sup>[1][2]</sup> Unlike many heavy metal carbonates, it is soluble in water.<sup>[1][2]</sup> It serves as a precursor in the synthesis of other thallium compounds and has niche applications in the manufacturing of imitation diamonds and in analytical chemistry for the detection of carbon disulfide.<sup>[3][4]</sup>

## Physicochemical Properties

The fundamental physical and chemical properties of thallium(I) carbonate are summarized in the table below for quick reference.

Property	Value	Reference(s)
CAS Number	6533-73-9	[5]
Molecular Formula	$\text{Tl}_2\text{CO}_3$	[5]
Molecular Weight	468.78 g/mol	[5]
Appearance	White crystalline solid	[1]
Density	7.11 g/mL at 25 °C	[5]
Melting Point	272 °C (522 °F; 545 K), decomposes	[1]
Solubility in Water	5.2 g/100 mL at 25 °C; 27.2 g/100 mL at 100 °C	[1]
Solubility in other solvents	Insoluble in ethanol, ether, and acetone	[1]
Crystal Structure	Monoclinic	[1]

## Spectroscopic Data

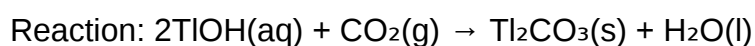
Spectroscopic data is crucial for the identification and characterization of thallium(I) carbonate.

Spectrum Type	Key Peaks/Information	Reference(s)
Infrared (IR) Spectroscopy	IR spectral data is available and can be accessed for compound verification.	[3]
Raman Spectroscopy	Raman spectral data is available for structural analysis. The symmetric stretching of the carbonate ion ( $\nu_1$ ) is typically observed around $1080\text{ cm}^{-1}$ . Asymmetric stretching ( $\nu_3$ ) and bending modes ( $\nu_2$ , $\nu_4$ ) are also present.	[3][6]

## Synthesis and Reactivity

### Synthesis

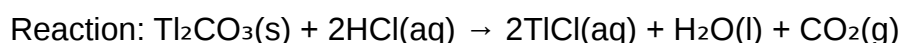
Thallium(I) carbonate is typically synthesized by the reaction of thallium(I) hydroxide with carbon dioxide.[1][7] An aqueous solution of thallium(I) hydroxide is saturated with carbon dioxide, leading to the precipitation of thallium(I) carbonate.[3]



Due to the high toxicity of thallium compounds, this synthesis must be performed in a well-ventilated fume hood with appropriate personal protective equipment.

### Reactivity with Acids

As a typical carbonate, thallium(I) carbonate reacts with strong acids to produce a thallium salt, water, and carbon dioxide gas.[2][8] This reaction is a key characteristic of its chemical behavior.



## Experimental Protocol: Reaction with Hydrochloric Acid

This protocol details the procedure for reacting thallium(I) carbonate with hydrochloric acid. This experiment demonstrates the characteristic effervescence of carbonates and should be performed with extreme caution due to the high toxicity of thallium compounds.

Objective: To observe the reaction of thallium(I) carbonate with a strong acid and to confirm the production of carbon dioxide gas.

### Materials:

- Thallium(I) carbonate ( $\text{Tl}_2\text{CO}_3$ )
- Dilute hydrochloric acid (HCl), 1 M
- Limewater (saturated solution of calcium hydroxide,  $\text{Ca}(\text{OH})_2$ )
- Deionized water
- Test tubes and a test tube rack
- Side-arm test tube with a stopper
- Delivery tube
- Spatula
- Measuring cylinder

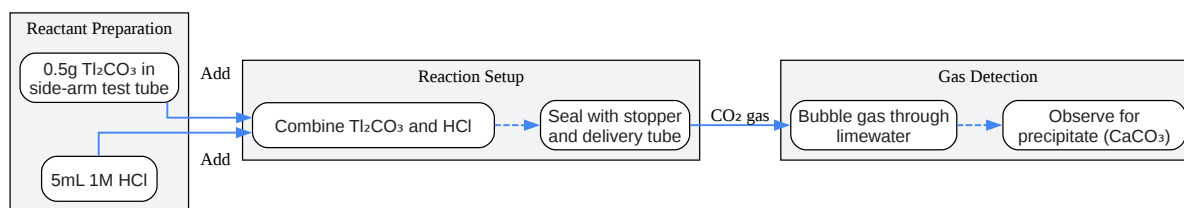
### Safety Precautions:

- Extreme Toxicity: Thallium and its compounds are highly toxic and can be fatal if ingested, inhaled, or absorbed through the skin.[\[9\]](#)
- Always handle thallium(I) carbonate in a certified chemical fume hood.[\[10\]](#)

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves (double gloving is recommended).[10][11]
- Avoid generating dust.[10]
- All thallium-contaminated waste must be disposed of as hazardous waste according to institutional guidelines.[10]

Procedure:

- Set up the apparatus as shown in the workflow diagram below.
- Add a small amount (approximately 0.5 g) of thallium(I) carbonate to the side-arm test tube using a spatula.
- Fill a separate test tube with approximately 5 mL of limewater.
- Place the end of the delivery tube into the limewater, ensuring it is submerged.
- Carefully add 5 mL of 1 M hydrochloric acid to the side-arm test tube containing the thallium(I) carbonate.
- Immediately seal the side-arm test tube with the stopper.
- Observe the reaction in the side-arm test tube and any changes in the limewater.
- Record all observations. Brisk effervescence should be observed in the reaction tube, and the limewater should turn cloudy, indicating the production of carbon dioxide.[12]



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Experimental workflow for the reaction of thallium(I) carbonate with acid.

## Toxicity and Safety

Thallium(I) carbonate is extremely toxic and poses a severe health hazard.[1] It can be absorbed through the skin, by inhalation of dust, or by ingestion.[8][9]

## Toxicological Data

The lethal dose values highlight the acute toxicity of thallium compounds.

Parameter	Value	Species/Route	Reference(s)
LD <sub>50</sub> (median lethal dose)	21 mg/kg	Mouse, oral	[1]
LDLo (lowest published lethal dose)	23 mg/kg	Rat, oral	[1]
Probable Oral Lethal Dose (Human)	5-50 mg/kg	Human, oral	[4]

## Symptoms of Exposure

Exposure to thallium compounds can lead to a wide range of severe symptoms, which may be delayed.[9] These include:

- Gastrointestinal effects: abdominal pain, nausea, vomiting, and diarrhea.[9]
- Neurological effects: peripheral neuropathy, headaches, delirium, and convulsions.[9]
- Dermatological effects: Hair loss is a characteristic sign of thallium poisoning.[8]

Due to the cumulative and severe effects of thallium poisoning, immediate medical attention is required following any suspected exposure.

## Applications

Despite its toxicity, thallium(I) carbonate has been utilized in several specialized fields:

- Precursor for Thallium Compounds: It is a common starting material for the synthesis of other thallium(I) salts, such as thallium nitrate and thallium halides.[3]
- Artificial Diamonds: It has been used in the manufacturing of high-refractive-index glass, sometimes referred to as imitation diamonds.[3][4]
- Analytical Chemistry: It can be used in the analysis of sulfur dioxide and for spectral analysis.[3]
- Fungicide: It has also been employed as a fungicide, though this application is limited due to its high toxicity.[2]

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